

trifloxystrobin environmental impact vs other strobilurins

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Compound Focus: Trifloxystrobin

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Toxicity to Aquatic Organisms

Early-life stage zebrafish studies show that different strobilurins exert varying levels of toxicity on mitochondrial function and larval activity.

Table 1: Toxicity of Strobilurins to Early-Life Stage Zebrafish at 50 nM [1] [2]

Fungicide	Effect on Mitochondrial Respiration	Effect on Complex III Activity	Effect on Larval Locomotion
Trifloxystrobin	Significant reduction	Significant inhibition	Induced hypoactive response
Pyraclostrobin	Significant reduction	Significant inhibition	Induced hypoactive response
Azoxystrobin	No significant effect	Not significantly affected	No significant effect
Kresoxim-methyl	No significant effect	Not significantly affected	No significant effect

The experimental protocol for this data exposed zebrafish embryos to the fungicides at 50 nM (an environmentally relevant concentration) until 24 hours post-fertilization (hpf). Mitochondrial respiration was assessed by measuring oxygen consumption rates, complex III activity was measured enzymatically, and larval locomotion was analyzed by tracking movement [1].

Toxicity to Soil Organisms

Research on the soil-dwelling potworm *Enchytraeus crypticus* indicates a clear toxicity hierarchy among strobilurins.

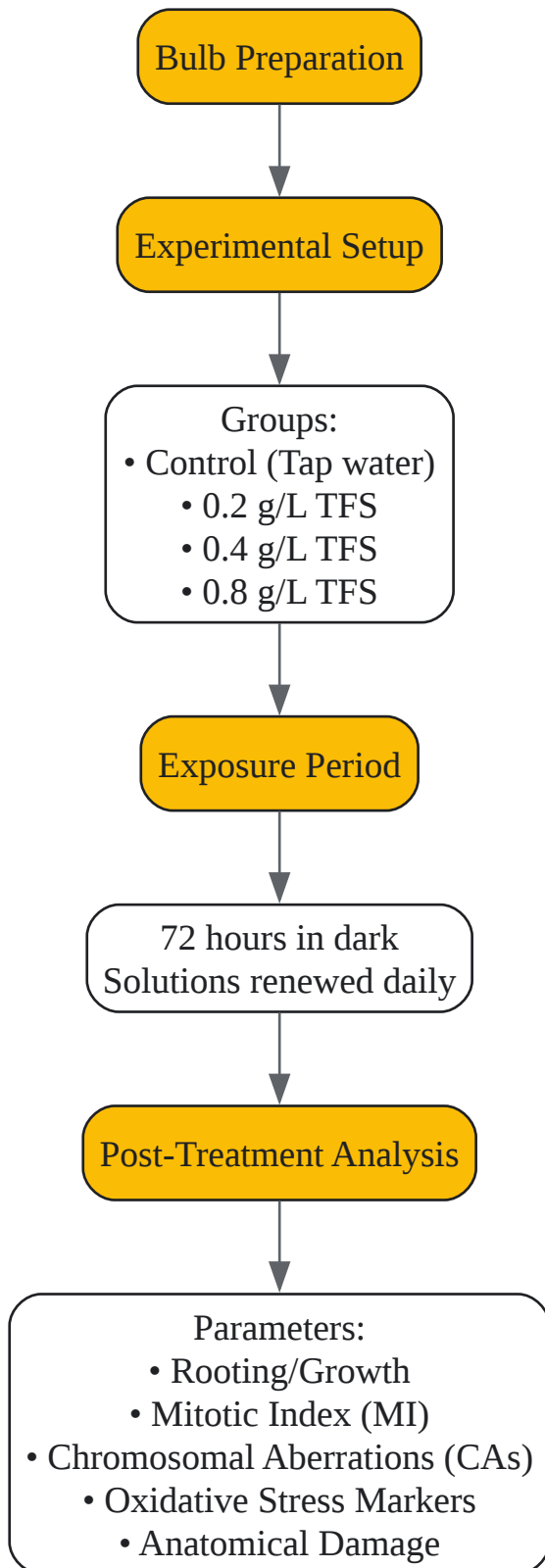
Table 2: Toxicity of Strobilurins to the Soil Organism *Enchytraeus crypticus* [3]

Fungicide	LC50 (Survival)	EC50 (Reproduction)
Trifloxystrobin	2.34 mg/kg	0.85 mg/kg
Pyraclostrobin	11.52 mg/kg	1.57 mg/kg
Azoxystrobin	69.87 mg/kg	6.51 mg/kg

The methodology for this study followed the standard OECD Enchytraeid Reproduction Test (ERT). Adult potworms were exposed to the fungicides mixed into artificial soil for 21 days. The number of surviving adults and the number of juveniles produced were counted to determine the LC50 (lethal concentration for 50% of the population) and EC50 (effective concentration for a 50% reduction in reproduction), respectively [3].

Toxicity to Non-Target Plants

A laboratory study on onion (*Allium cepa*) plants investigated the toxic effects of high concentrations of **trifloxystrobin** [4]. The experimental protocol is summarized below:



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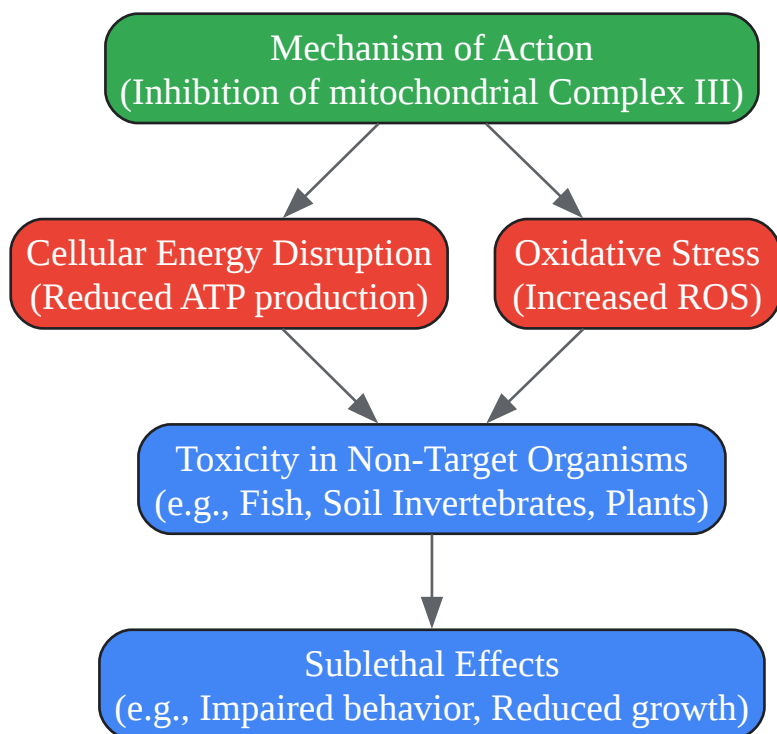
Key findings from this study showed that **trifloxystrobin** induced multiple toxic effects in a dose-dependent manner, including [4]:

- **Physiological:** Reduced rooting ratio, root elongation, and weight increase.
- **Genotoxic:** Decreased mitotic index (MI) and increased frequencies of micronuclei (MN) and chromosomal aberrations (CAs).
- **Biochemical:** Increased activities of antioxidant enzymes (superoxide dismutase and catalase) and accumulation of malondialdehyde (MDA), indicating oxidative stress.
- **Anatomical:** Caused damage in root meristematic cells, such as damaged epidermis and cortex.

Mechanism of Action and Environmental Fate

- **Common Mechanism:** All strobilurin fungicides, including **trifloxystrobin**, share the same primary mode of action. They bind to the Qo site of the cytochrome bc1 complex (Complex III) in the mitochondrial electron transport chain, inhibiting cellular respiration and energy (ATP) production [1] [5] [6]. This mechanism is effective in fungi but can also affect non-target organisms, leading to the observed toxicities.
- **Environmental Presence:** Strobilurin fungicides are frequently detected in aquatic environments worldwide. **Trifloxystrobin** has been found in surface waters at concentrations ranging from 0.73 µg/L in Australian streams to as high as 170 µg/L in Chinese paddy water [1]. A study in North Carolina, USA, also detected **trifloxystrobin** in 34% of house dust samples, suggesting an indoor exposure pathway possibly from its use in mold-resistant wallboard [7].
- **Degradation and Persistence:** **Trifloxystrobin** can be degraded in the environment through abiotic processes like photolysis and biotic processes via microorganisms (e.g., *Bacillus*, *Pseudomonas*). Its major metabolite, **trifloxystrobin** acid (TFSA), is more water-soluble and can be more environmentally mobile [5] [6] [4].

The environmental impact of **trifloxystrobin** is complex. To summarize the key relationships:



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